

Aroclor 1232: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Arochlor 1232

Cat. No.: B1148551

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A comprehensive overview of the chemical properties, toxicological profile, and analytical methodologies for the polychlorinated biphenyl (PCB) mixture, Aroclor 1232.

This technical guide provides an in-depth analysis of Aroclor 1232, a commercial mixture of polychlorinated biphenyls (PCBs). Designed for researchers, scientists, and drug development professionals, this document synthesizes critical information regarding its chemical identity, historical applications, environmental persistence, toxicological implications, and the analytical techniques employed for its detection and quantification.

Chemical Identity and Synonyms

Aroclor 1232 is a complex mixture of chlorinated biphenyl congeners. The nomenclature "1232" indicates a biphenyl backbone (the "12") and an approximate chlorine content of 32% by weight^{[1][2]}. This specific formulation was manufactured by Monsanto and saw widespread use in industrial applications before the environmental and health risks associated with PCBs led to a global ban on their production.

The Chemical Abstracts Service (CAS) number for Aroclor 1232 is 11141-16-5^{[3][4][5]}. Due to its complex nature as a mixture, it is often referred to by several synonyms in scientific literature and regulatory documents.

Table 1: Synonyms and Identifiers for Aroclor 1232

Identifier	Value
CAS Number	11141-16-5[3][4][5]
Synonyms	PCB-1232, Polychlorinated biphenyl (32% Cl), Chlorodiphenyl (32% Cl)[3][5]
EPA Registry Name	Aroclor 1232[5]
DOT Hazard Class	Class 9[3]
UN/NA Number	2315[3]

Physicochemical Properties

Aroclor 1232 is characterized as a colorless to light yellow liquid[2]. Its physical and chemical properties are dictated by the distribution of its constituent PCB congeners. Key properties include high thermal stability, chemical inertness, and low flammability, which made it an ideal candidate for its historical industrial applications.

Table 2: Physicochemical Properties of Aroclor 1232

Property	Value
Appearance	Colorless to light yellow liquid[2]
Chlorine Content	Approximately 32% by weight[2]
Water Solubility	Insoluble[3]
Boiling Point	68 - 70 °C[4]
Melting Point	-95 °C[4]
Flash Point	-14.8 °F (-26 °C)[4]

The hydrophobicity and resistance to degradation of Aroclor 1232 are significant contributors to its environmental persistence and tendency to bioaccumulate in food chains[2].

Toxicological Profile and Health Effects

The toxicity of Aroclor 1232, like other PCB mixtures, is a function of its specific congener composition. Some congeners within the mixture can exert dioxin-like toxicities. Research indicates that Aroclor 1232 poses significant health risks, including potential carcinogenic effects[2][4].

Exposure to Aroclor 1232 can occur through various routes, including inhalation, dermal contact, and ingestion. Studies have shown that inhalation of semi-volatile congeners present in Aroclor 1232 can lead to transgenerational behavioral toxicities in animal models[6][7]. The mixture is suspected to be a reproductive hazard and may cause narcotic effects, respiratory tract irritation, and is considered a possible cancer hazard[4]. The median lethal doses (LD50) for single dermal applications of Aroclor 1232 in rabbits are reported to be between 1,260 and 2,000 mg/kg[8].

The evaluation of health effects is complex due to variations in congener distribution between different lots of commercial PCBs and the presence of toxic impurities such as chlorinated dibenzofurans (CDFs)[8].

Analytical Methodologies for Detection and Quantification

The accurate detection and quantification of Aroclor 1232 in environmental and biological matrices are crucial for risk assessment and remediation efforts. Historically, gas chromatography with electron capture detection (GC-ECD) has been the standard method[9]. However, the identification of Aroclors by GC-ECD can be subjective and prone to interference, relying on pattern matching of chromatograms[10].

Modern analytical techniques offer greater selectivity and sensitivity. Gas chromatography-tandem mass spectrometry (GC-MS/MS) has emerged as a powerful tool for the positive identification and quantification of Aroclors, even in complex mixtures and matrices[9][11]. This method provides legally defensible data by ensuring that the mass spectral transitions are clearly defined[11].

Standard Operating Procedure: Aroclor Analysis by GC-MS/MS

The following protocol outlines a general workflow for the analysis of Aroclor 1232 in environmental samples, based on principles from EPA Method 8082A and advancements in GC-MS/MS technology[9][12].

1. Sample Extraction:

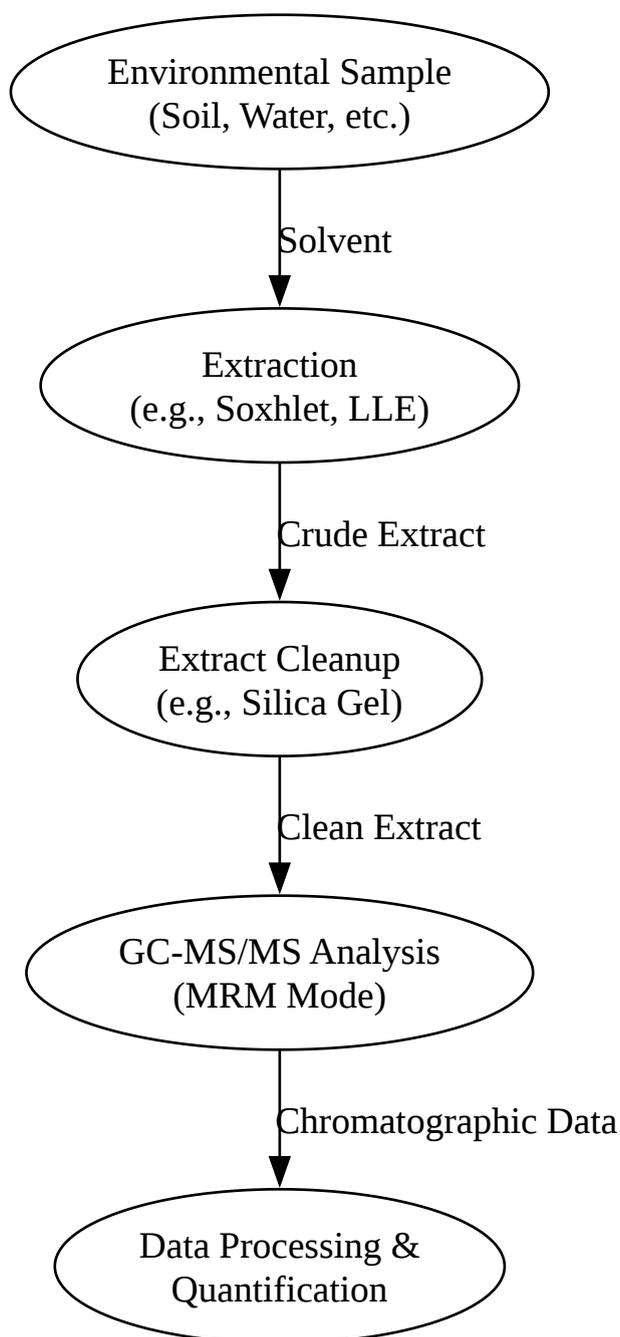
- Solid Matrices (e.g., soil, sediment): Employ Soxhlet extraction (EPA Method 3540C) or pressurized fluid extraction (EPA Method 3545A).
- Aqueous Matrices (e.g., water): Use liquid-liquid extraction with a suitable solvent like hexane (EPA Method 3510C).

2. Extract Cleanup:

- To remove interfering co-extractable compounds, a cleanup step is essential. This can be achieved using techniques such as adsorption chromatography with silica gel or Florisil (EPA Method 3620C, 3630C).

3. Instrumental Analysis (GC-MS/MS):

- Gas Chromatograph: Utilize a high-resolution capillary column suitable for PCB congener separation.
- Mass Spectrometer: Operate in Multiple Reaction Monitoring (MRM) mode for high selectivity and sensitivity.
- Calibration: Prepare a multi-level calibration curve using a certified Aroclor 1232 standard.
- Quantification: Identify and quantify Aroclor 1232 by comparing the retention times and peak patterns of the sample to the calibration standards[13].



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